

Technical Support Center: Methyl Crotonate Safe Handling and Storage

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Compound of Interest

Compound Name: Methyl crotonate

Cat. No.: B153886

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the safe handling and storage of **methyl crotonate**. The information is intended for researchers, scientists, and drug development professionals to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **methyl crotonate**?

A1: **Methyl crotonate** is a highly flammable liquid and vapor.[1] It can cause serious eye irritation and skin irritation.[2] Inhalation may cause respiratory irritation.[3] It is also harmful to aquatic life with long-lasting effects.[2]

Q2: What personal protective equipment (PPE) is required when handling **methyl crotonate**?

A2: To ensure safety, it is essential to use the following PPE:

- Eye Protection: Wear safety glasses with side shields or goggles.[4]
- Hand Protection: Chemical-resistant gloves (e.g., natural rubber) are required.[4]
- Skin and Body Protection: Wear long-sleeved clothing and a lab coat.[4][5] In case of a splash risk, consider impervious clothing.[5]

- Respiratory Protection: Work in a well-ventilated area. If ventilation is inadequate, especially during large-scale use or in an emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[4]

Q3: How should I properly store **methyl crotonate**?

A3: **Methyl crotonate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[2][6] It should be kept away from heat, sparks, open flames, and other ignition sources.[1][4] Store in a designated flammables area.[1][4]

Q4: What materials are incompatible with **methyl crotonate**?

A4: Avoid contact with strong oxidizing agents, acids, and bases.[1][2]

Troubleshooting Guide

Issue: I have accidentally spilled a small amount of **methyl crotonate** on my lab bench.

Solution:

- Immediate Action: Alert others in the vicinity and ensure the area is well-ventilated. Remove all sources of ignition.[2][5]
- Personal Protection: Ensure you are wearing the appropriate PPE, including gloves, goggles, and a lab coat.[2]
- Containment and Cleanup: Absorb the spill with an inert material such as sand or vermiculite.[2]
- Disposal: Collect the absorbed material into a suitable, closed container for disposal.[7] Dispose of the waste in accordance with local, regional, and national regulations.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.[2]

Issue: My eyes have been exposed to **methyl crotonate**.

Solution:

- Immediate Action: Immediately flush your eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#)
- Remove Contact Lenses: If you are wearing contact lenses, remove them if it is easy to do so. Continue rinsing.[\[2\]](#)
- Seek Medical Attention: Get medical attention immediately.[\[7\]](#)

Issue: I have splashed **methyl crotonate** on my skin.

Solution:

- Immediate Action: Immediately remove any contaminated clothing.[\[2\]](#)
- Wash Skin: Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[7\]](#)
- Seek Medical Attention: If skin irritation develops or persists, seek medical attention.[\[2\]](#)

Quantitative Data Summary

Property	Value	Source
CAS Number	623-43-8	[1] [2]
Molecular Formula	C5H8O2	[2] [4]
Molecular Weight	100.12 g/mol	[2] [4]
Appearance	Colorless to pale yellow liquid	[2] [8]
Odor	Sweet, fruity, ester-like	[2]
Boiling Point	120-121 °C	[2] [8]
Flash Point	-1 °C (closed cup)	[1] [2]
Specific Gravity	0.940 - 0.944 g/mL	[1] [9]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[1] [2]

Experimental Protocols

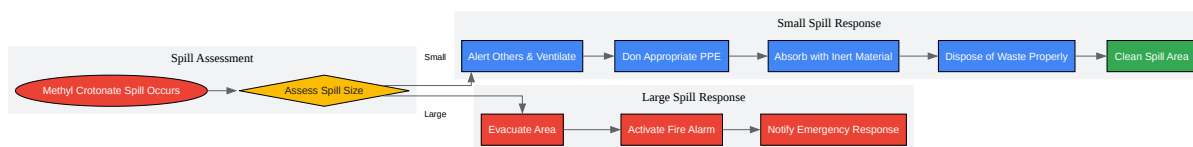
Protocol 1: Standard Operating Procedure for Handling **Methyl Crotonate**

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)
 - Work within a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#)
 - Remove all potential ignition sources from the work area.[\[5\]](#)
 - Assemble all necessary equipment and reagents before starting.
 - Don the appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat.[\[4\]](#)
- Handling:
 - Dispense **methyl crotonate** carefully, avoiding splashing.
 - Keep the container tightly closed when not in use.[\[6\]](#)
 - Avoid breathing vapors.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)
- End of Procedure:
 - Properly label and store any remaining **methyl crotonate** according to the storage guidelines.
 - Dispose of any waste containing **methyl crotonate** in a designated hazardous waste container.[\[2\]](#)
 - Clean the work area thoroughly.
 - Remove and properly store or dispose of PPE.

Protocol 2: Emergency Response to a Large **Methyl Crotonate** Spill

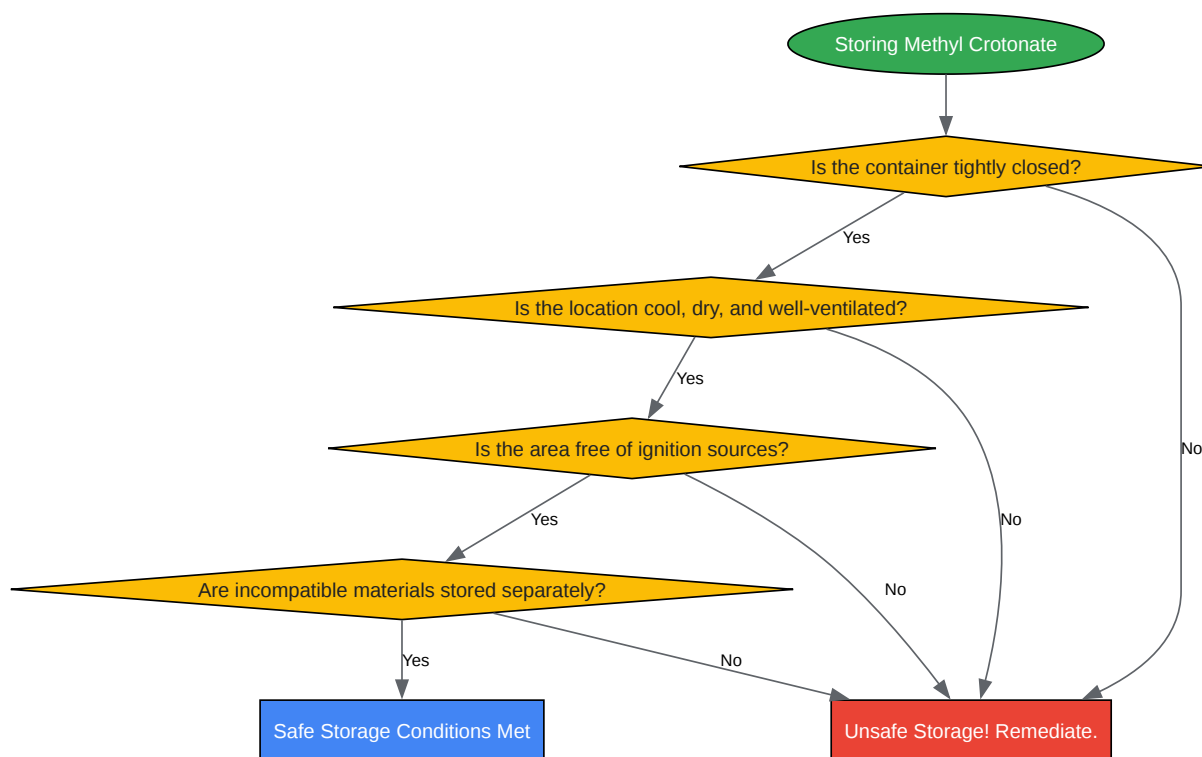
- Evacuation and Alert:
 - Immediately alert all personnel in the area and evacuate the immediate vicinity.[\[5\]](#)
 - Activate the fire alarm if the spill is large or if there is a fire.
 - Notify the institutional safety office or emergency response team.
- Control and Containment (if safe to do so):
 - Only trained personnel equipped with appropriate respiratory protection and chemical-resistant clothing should attempt to control the spill.[\[5\]](#)
 - Remove all ignition sources.[\[5\]](#)
 - Ventilate the area if possible without spreading the vapors to other occupied areas.
 - Use non-sparking tools to contain the spill with absorbent materials (e.g., sand, earth, vermiculite).[\[10\]](#)
- Cleanup and Disposal:
 - Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal.[\[2\]](#)
 - Do not allow the spilled material to enter drains or waterways.[\[2\]](#)
 - Decontaminate the area with a suitable cleaning agent.

Visualizations



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Caption: Workflow for responding to a **methyl crotonate** spill.



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Caption: Decision tree for ensuring safe storage of **methyl crotonate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbull.com [chemicalbull.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. fishersci.de [fishersci.de]
- 5. godavaribiorefineries.com [godavaribiorefineries.com]
- 6. Methyl Crotonate | Fragrance & Flavour Chemical Manufacturer [chemicalbull.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. chemimpex.com [chemimpex.com]
- 9. 623-43-8 [chembk.com]
- 10. Methyl Crotonate | 623-43-8 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
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